

Application of 2'-Deoxy-NAD⁺ in TRPM2 Channel Research

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Compound of Interest

Compound Name: 2'-Deoxy-NAD⁺

CAS No.: 76961-04-1

Cat. No.: B15574088

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The Transient Receptor Potential Melastatin 2 (TRPM2) channel is a non-selective cation channel that plays a crucial role in a variety of physiological and pathophysiological processes, including immune responses, insulin secretion, and oxidative stress-induced cell death.^{[1][2][3]} Activation of the TRPM2 channel is primarily mediated by intracellular ADP-ribose (ADPR). However, recent research has identified 2'-deoxy-ADP-ribose (2'-dADPR) as a potent "superagonist" of the TRPM2 channel, exhibiting significantly higher efficacy than ADPR.^{[4][5]} This discovery has opened new avenues for investigating TRPM2 channel function and its role in disease.

2'-Deoxy-NAD⁺ serves as a key substrate for the enzymatic synthesis of 2'-dADPR.^{[6][7]} Understanding the application of **2'-Deoxy-NAD⁺** is therefore critical for researchers studying TRPM2-mediated signaling pathways. These application notes provide a comprehensive

overview of the use of **2'-Deoxy-NAD⁺** in TRPM2 research, including detailed protocols and quantitative data to facilitate experimental design and data interpretation.

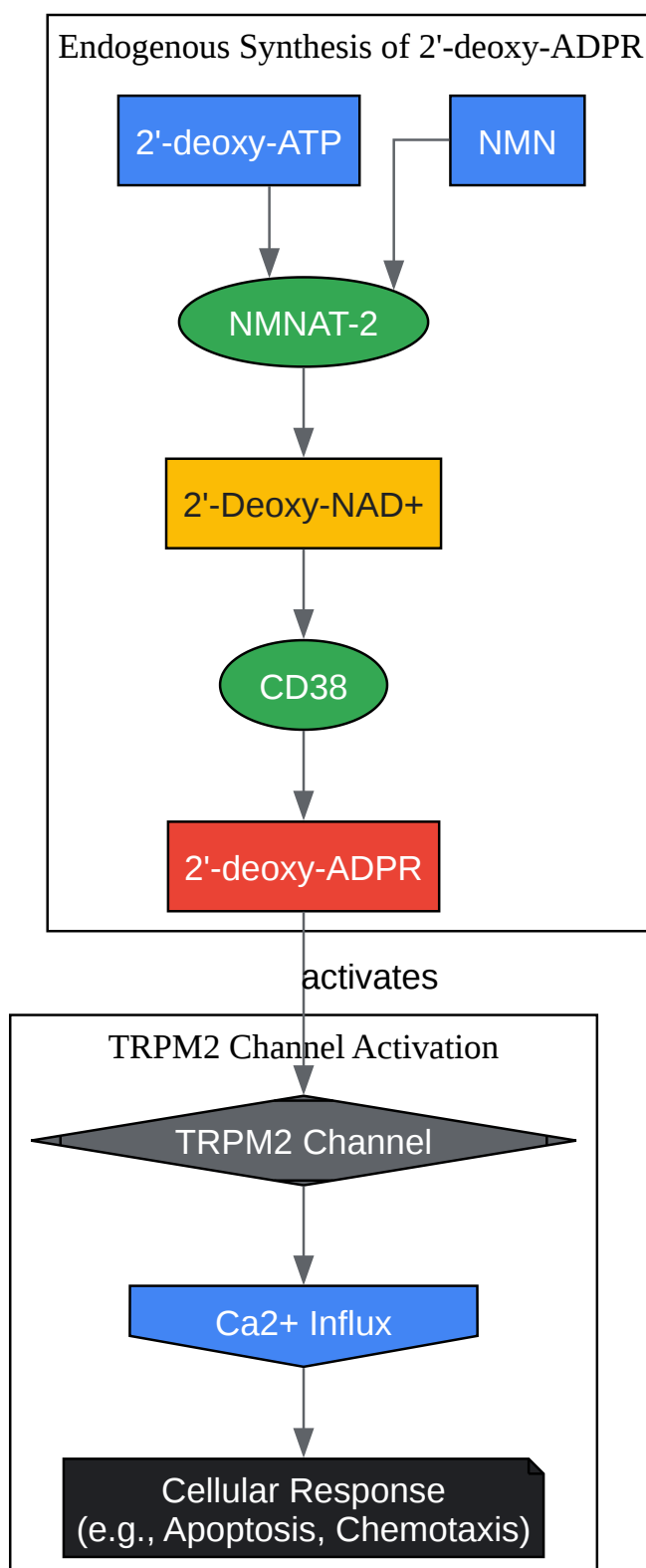
Data Presentation: Quantitative Comparison of TRPM2 Agonists

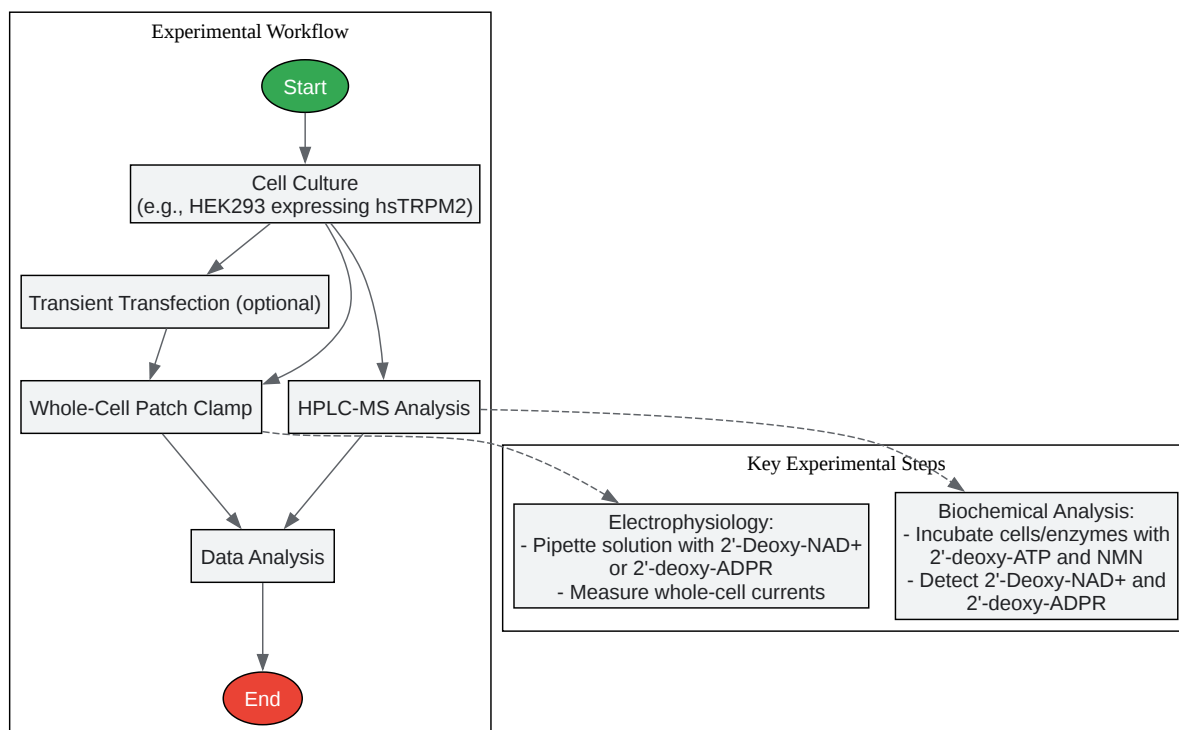
The following table summarizes the key quantitative parameters comparing the effects of ADPR and 2'-dADPR (derived from **2'-Deoxy-NAD⁺**) on the human TRPM2 (hsTRPM2) channel.

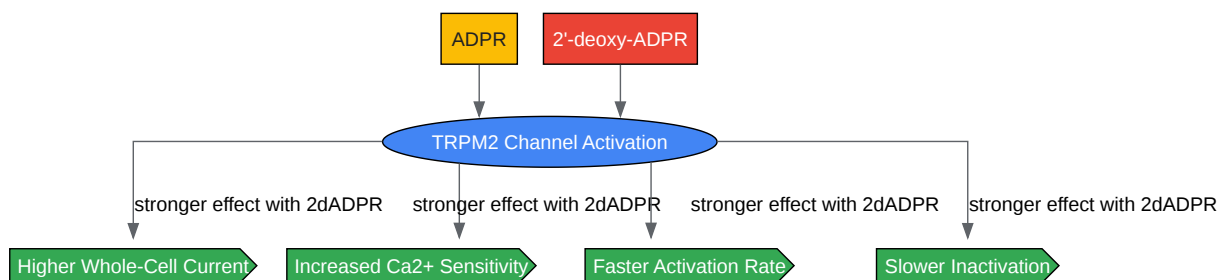
Parameter	ADPR	2'-deoxy-ADPR	Fold Difference	Reference
Whole-Cell Current at Saturation	Lower	10.4-fold Higher	10.4	[4] [5]
Ca ²⁺ Sensitivity (EC ₅₀)	690 nM	190 nM	~3.6-fold higher sensitivity	[1] [2] [8] [9]
Rate of Channel Activation	Slower	Faster	-	[1] [8] [9]
Channel Inactivation	Faster	Decreased rate	-	[4] [5]
Average Open Probability	Lower	Higher	-	[4] [5]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the enzymatic synthesis of 2'-dADPR from **2'-Deoxy-NAD⁺** and the subsequent activation of the TRPM2 channel, as well as a typical experimental workflow for studying these processes.







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